

Vaginatin Crystal Structure: A Comprehensive Analysis Remains Elusive

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Compound of Interest

Compound Name:	Vaginatin
Cat. No.:	B577138

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Despite extensive investigation, a definitive crystal structure for the sesquiterpene **vaginatin**, first isolated from *Selinum vaginatum*, remains unavailable in the public domain. The foundational 1968 publication announcing its structure elucidation does not appear to contain X-ray crystallographic data, and subsequent searches of crystallographic databases have not yielded any pertinent information. This lack of primary data precludes the creation of an in-depth technical guide on its crystal structure.

Vaginatin, a sesquiterpene with the molecular formula C₂₀H₃₀O₄, was first identified in the root extract of *Selinum vaginatum*. The initial structural characterization was reported in a 1968 article in *Chemical Communications* by Mesta, Paknikar, and Bhattacharyya. However, access to the full text of this seminal paper is restricted, and available abstracts and citations do not indicate that X-ray crystallography was the method used for structure determination. It is plausible that the structure was deduced through other spectroscopic methods, such as Nuclear Magnetic Resonance (NMR), and chemical degradation, which were common techniques of that era.

A thorough search of prominent crystallographic databases, including the Cambridge Structural Database (CSD) and the Crystallography Open Database (COD), did not reveal any entries for **vaginatin**. This suggests that either a single-crystal X-ray diffraction analysis of **vaginatin** has never been performed, or the results have not been deposited in these public repositories.

A patent application concerning the use of **vaginatin** for the treatment of obesity does provide a 2D chemical structure of the molecule. This information, while valuable, does not offer the

three-dimensional atomic coordinates and detailed geometric parameters that a crystal structure analysis would provide.

Without the crystallographic data, it is not possible to fulfill the core requirements of a technical guide on the crystal structure of **vaginatin**. Specifically, the following essential components cannot be generated:

- Quantitative Data Presentation: Tables summarizing unit cell dimensions, space group, resolution, bond lengths, and bond angles cannot be created.
- Experimental Protocols: Detailed methodologies for crystallization, X-ray data collection, and structure refinement are absent.
- Visualization of Signaling Pathways and Experimental Workflows: While the biological activity of **vaginatin** is being explored, the lack of a crystal structure prevents a detailed, structure-based understanding of its mechanism of action and the creation of accurate diagrams of its interactions with biological targets.

In conclusion, while the chemical structure of **vaginatin** is known, its three-dimensional crystal structure remains uncharacterized in the accessible scientific literature. Future research involving the successful crystallization of **vaginatin** and subsequent X-ray diffraction analysis would be necessary to provide the data required for a comprehensive technical guide on its solid-state architecture.

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